

# Pharmacological Properties of Acanthoside B: A Technical Guide

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## Compound of Interest

Compound Name: Acanthoside B

Cat. No.: B2430466

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Acanthoside B** is a lignan glycoside that has garnered interest in the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the current understanding of the pharmacological properties of **Acanthoside B**, with a focus on its neuroprotective, anti-inflammatory, and potential hepatoprotective and anti-cancer activities. The information presented herein is intended for researchers, scientists, and professionals involved in drug discovery and development.

## Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C28H36O13	--INVALID-LINK--
Molecular Weight	580.6 g/mol	--INVALID-LINK--
CAS Number	7374-79-0	--INVALID-LINK--
Synonyms	Episyringaresinol 4'-O-beta-D-glucopyranoside, (-)- Syringaresinol-4-O-beta-D-glucopyranoside	--INVALID-LINK--

## Pharmacological Activities

### Neuroprotective Effects

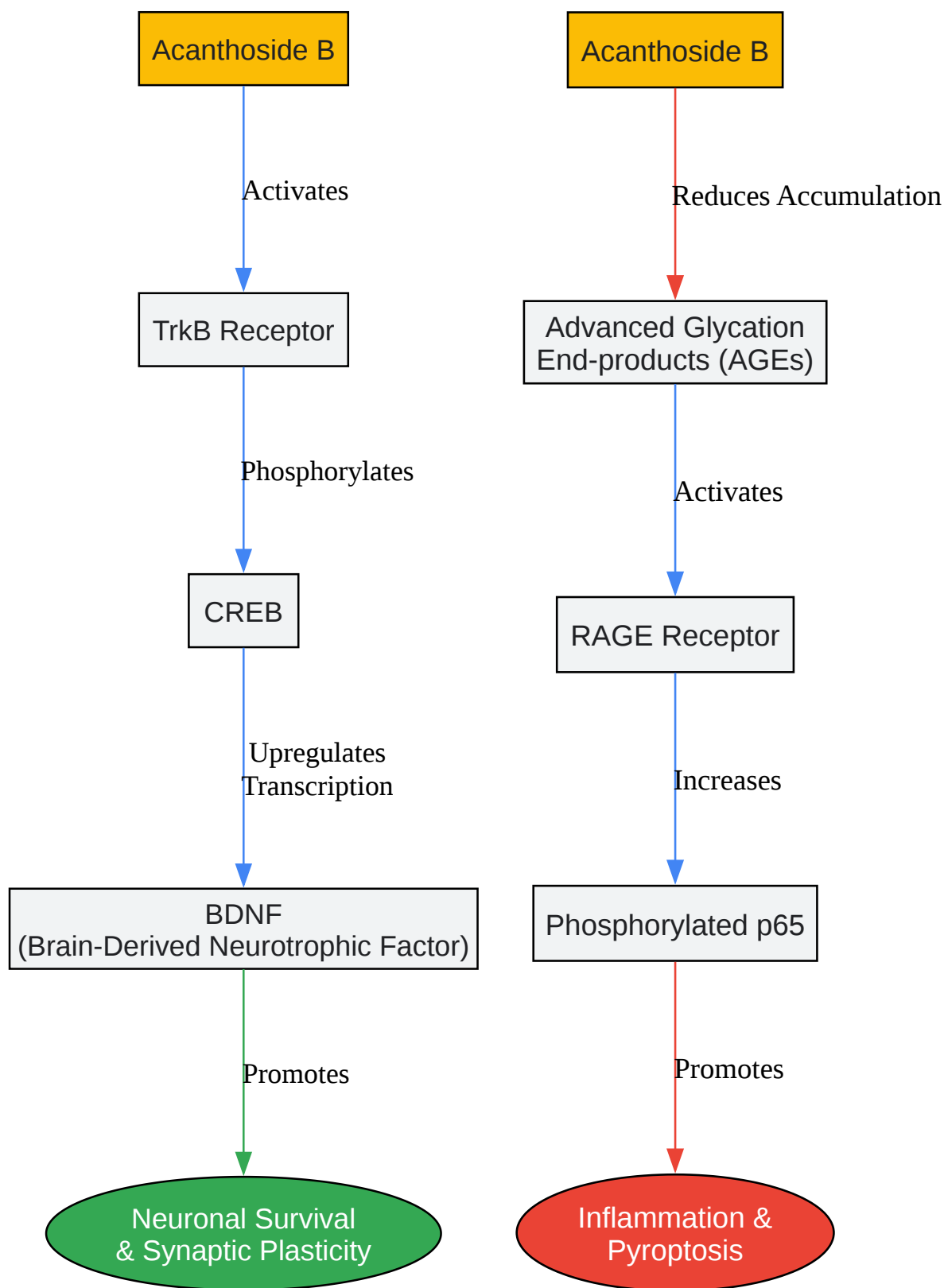
**Acanthoside B** has demonstrated significant neuroprotective properties, particularly in models of amnesia and cognitive impairment.

#### Quantitative Data: Neuroprotective and Associated Activities

Parameter	Model/Cell Line	Treatment	Result	Reference
Behavioral/Cognitive Impairment	Scopolamine-induced amnesic mice	Oral administration of Acanthoside B	Dose-dependent repression of impairment	<a href="#">[1]</a>
Nitric Oxide (NO) Production	LPS-stimulated BV-2 microglial cells	Acanthoside B	Dose-dependent inhibition	<a href="#">[1]</a>
Acetylcholinesterase (AChE) Activity	In vitro	S7-L3-3 (identified as Acanthoside B)	Enhanced inhibitory activity	<a href="#">[1]</a>

#### Signaling Pathway: TrkB/CREB/BDNF Pathway

**Acanthoside B** has been shown to activate the Tropomyosin receptor kinase B (TrkB)/cAMP response element-binding protein (CREB)/Brain-Derived Neurotrophic Factor (BDNF) signaling pathway, which is crucial for neuronal survival and synaptic plasticity.[\[2\]](#)



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## References

- 1. Cognitive-enhancing and ameliorative effects of acanthoside B in a scopolamine-induced amnesic mouse model through regulation of oxidative/inflammatory/cholinergic systems and activation of the TrkB/CREB/BDNF pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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